

# Application Notes and Protocols for Live-Cell Imaging of TOR Signaling Dynamics

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## Introduction: Unveiling TOR Signaling in Real-Time

The mechanistic Target of Rapamycin (mTOR) is a highly conserved serine/threonine kinase that acts as a central regulator of cell growth, metabolism, proliferation, and survival.[1] It integrates a wide array of intracellular and extracellular signals, including growth factors, amino acids, energy levels, and stress.[1] mTOR functions within two distinct multiprotein complexes: mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).[1] Dysregulation of the mTOR signaling pathway is implicated in numerous diseases, including cancer, metabolic disorders, and neurodegeneration, making it a critical target for drug development.

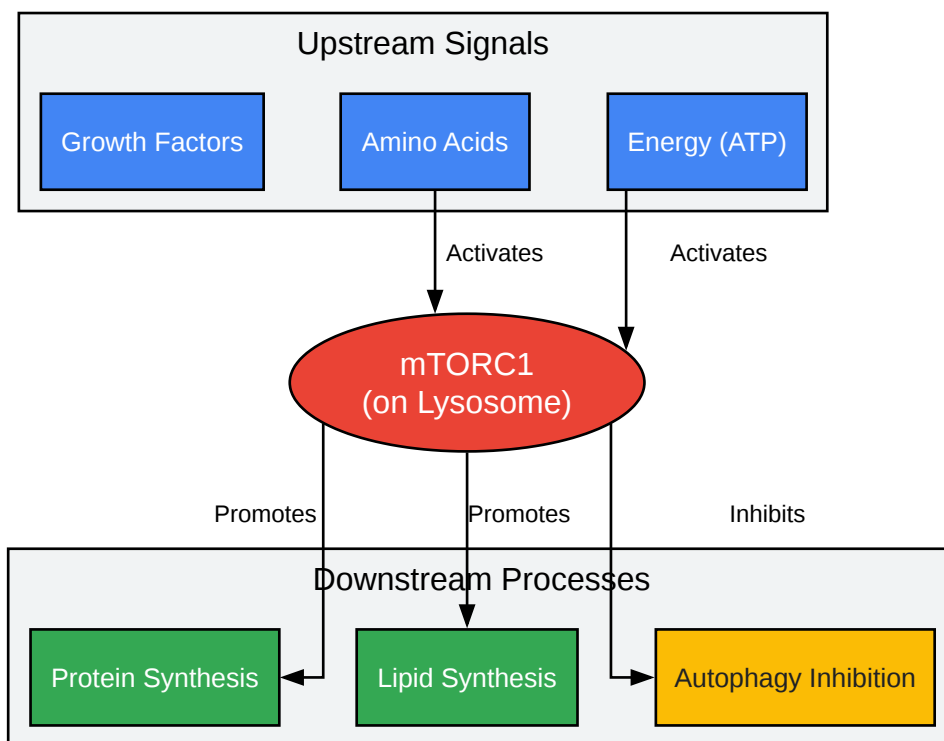
Traditional biochemical assays, such as western blotting, provide valuable endpoint measurements but lack the ability to capture the intricate spatiotemporal dynamics of mTOR signaling within living cells.[2] To overcome this, researchers are increasingly turning to live-cell imaging using genetically encoded biosensors.[3][4] These powerful tools allow for the real-time visualization and quantification of mTOR activity with high spatial and temporal resolution,

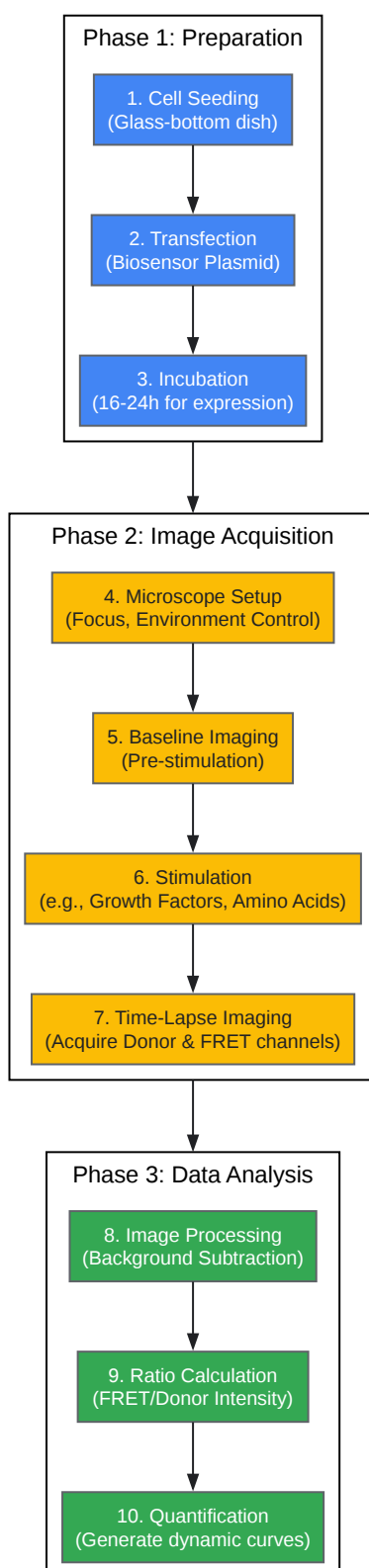
providing unprecedented insights into how cells respond to various stimuli and pharmacological interventions.<sup>[4][5]</sup>

This document provides detailed application notes and protocols for utilizing live-cell imaging, particularly Förster Resonance Energy Transfer (FRET) microscopy, to investigate the dynamics of TOR signaling.

## Visualizing the mTORC1 Signaling Pathway

The mTORC1 complex is a key hub for nutrient and growth factor sensing. Its activity is dynamically regulated at various subcellular locations in response to specific signals. Understanding these dynamics is crucial for deciphering its complex role in cellular homeostasis and disease.





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- [5. Dynamic Visualization of mTORC1 Activity in Living Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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